

Disperse Yellow 56 chemical properties and structure

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Compound of Interest

Compound Name: Disperse Yellow 56

Cat. No.: B6595850

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An In-depth Technical Guide to Disperse Yellow 56

Disperse Yellow 56 is a synthetic organic compound classified as a disperse dye.^[1] It is primarily utilized in the textile industry for dyeing synthetic fibers such as polyester, acetate, and phenolic fibers.^[1] This document provides a comprehensive overview of its chemical properties, structure, and relevant experimental protocols for researchers, scientists, and drug development professionals.

Core Chemical Properties

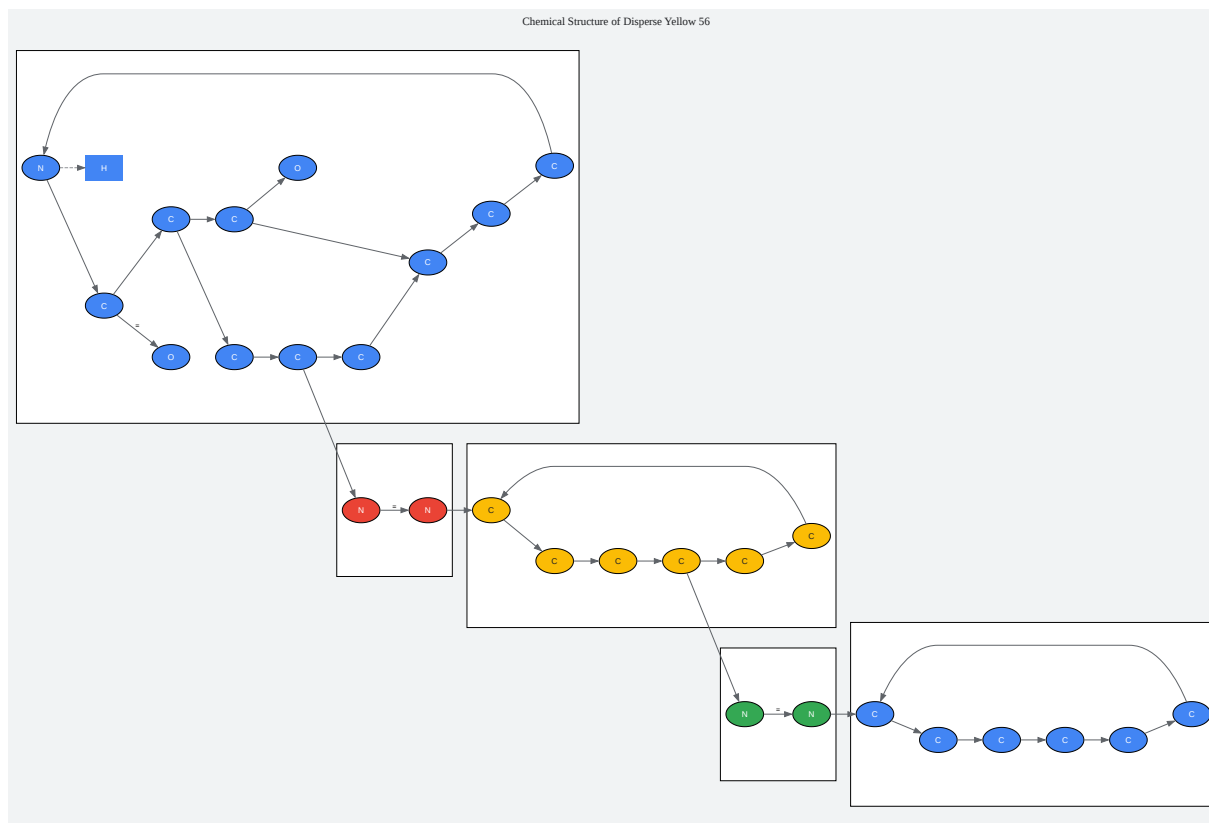
Disperse Yellow 56 is characterized as a light yellow to orange powder.^{[2][3]} It is notably insoluble in water but exhibits solubility in organic solvents like acetone, alcohols, and ethers.^{[1][3]} The dye is stable under a variety of environmental conditions.^[2]

Table 1: Physicochemical Properties of **Disperse Yellow 56**

Property	Value	Source(s)
CAS Number	54077-16-6	[2] [3] [4] [5] [6] [7]
Molecular Formula	C ₂₁ H ₁₅ N ₅ O ₂	[3] [4] [5] [6] [7]
Molecular Weight	369.38 g/mol	[3] [4] [6]
IUPAC Name	4-hydroxy-3-[(4-phenyldiazenylphenyl)diazenyl]-1H-quinolin-2-one	[5]
Appearance	Light yellow to red-orange powder	[2] [3]
Melting Point	360 °C	[4]
Boiling Point	614.1 ± 55.0 °C (Predicted)	[8] [9]
Density	1.34 ± 0.1 g/cm ³ (Predicted)	[8] [9]
pKa	4.50 ± 1.00 (Predicted)	[8] [9]
Solubility	Soluble in acetone, alcohols, and ethers; Insoluble in water	[1] [3] [6]

Chemical Structure

Disperse Yellow 56 is classified as a double azo dye.[\[6\]](#) Its molecular structure consists of a quinoline-2,4-diol moiety coupled to a 4-(phenyldiazenyl)benzenamine through a diazo bridge.



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Caption: Chemical structure of **Disperse Yellow 56**.

Experimental Protocols

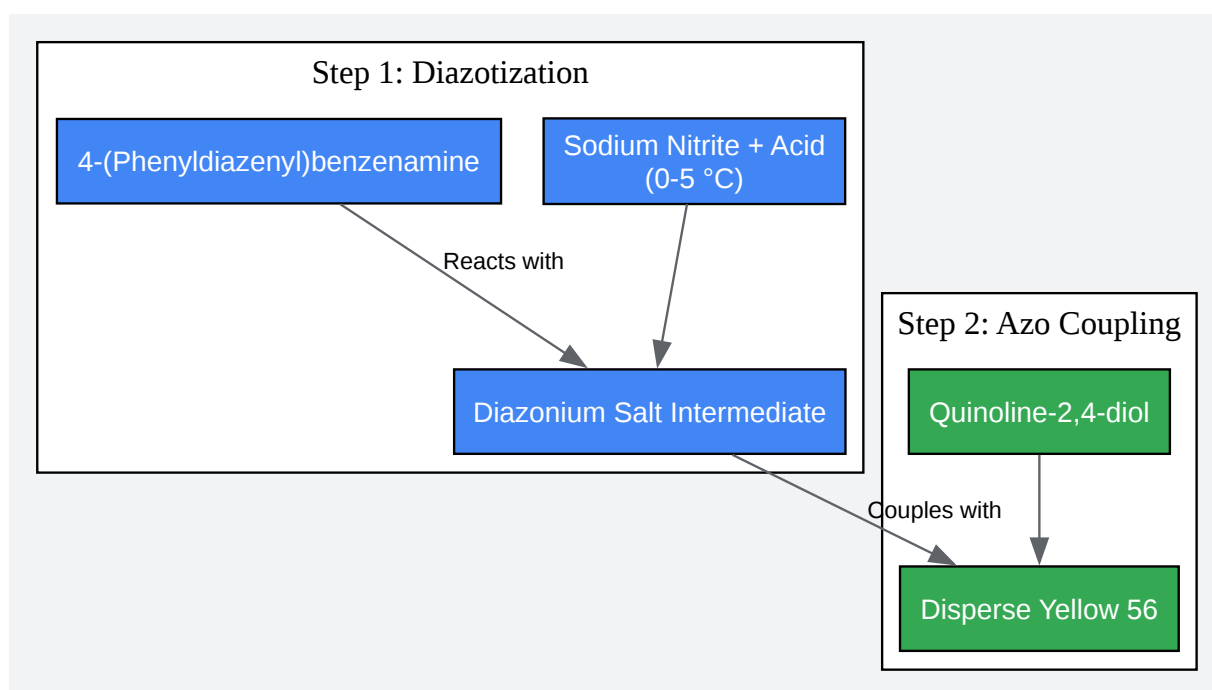
Synthesis of **Disperse Yellow 56**

The primary method for synthesizing **Disperse Yellow 56** involves a two-step process: a diazotization reaction followed by a coupling reaction.[6]

- Diazotization of 4-(Phenyldiazenyl)benzenamine:
 - An aromatic amine, 4-(phenyldiazenyl)benzenamine, is treated with a source of nitrous acid (typically generated in situ from sodium nitrite and a strong acid like hydrochloric acid) at a low temperature (0-5 °C). This reaction converts the primary amine group into a

diazonium salt. The reaction is maintained under acidic conditions to ensure the stability of the diazonium salt.[6]

- Azo Coupling:
 - The resulting diazonium salt solution is then slowly added to a solution of the coupling component, Quinoline-2,4-diol, which is typically dissolved in a basic or neutral medium. The diazonium salt acts as an electrophile and attacks the electron-rich coupling component to form the final azo dye, **Disperse Yellow 56**. [6] The pH is a critical parameter in this step, with an appropriate range being 4-5. [6][9]



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Caption: General synthesis workflow for **Disperse Yellow 56**.

Chemical Reactions

Disperse Yellow 56 can undergo several types of chemical reactions:

- Oxidation: The dye can be oxidized by agents such as hydrogen peroxide or potassium permanganate, leading to the formation of various oxidation products.[2]
- Reduction: Reduction reactions can cleave the azo bond (-N=N-), resulting in the formation of aromatic amines.[2]
- Substitution: The aromatic rings of the dye can undergo substitution reactions where existing functional groups are replaced by other groups.[2]

Applications

Beyond its primary use in the textile industry for dyeing polyester, **Disperse Yellow 56** has applications in other fields.[2][3] It is used in the coloring of plastics and paper.[2] In biochemical research, it serves as a non-specific protein stain and as a fluorescent probe for monitoring protein dynamics within living cells.[2]

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